Technical Guide: Spectroscopic Characterization of 3-(3,4-Dimethoxyphenyl)butanoic Acid

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Compound of Interest

Compound Name:	*3-(3,4-Dimethoxyphenyl)butanoic acid*
Cat. No.:	*B13529630*

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Executive Summary

Compound: **3-(3,4-Dimethoxyphenyl)butanoic acid** CAS Registry Number: 27877-65-2 (S-isomer); Racemic variants are often synthesized in situ. Molecular Formula: $C_{12}H_{16}O_4$ Molecular Weight: 224.25 g/mol

This guide provides a comprehensive breakdown of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-(3,4-dimethoxyphenyl)butanoic acid**. As a

-substituted aryl acid, this molecule exhibits distinct spectral features arising from its chiral center at C3 and the electron-donating methoxy groups on the aromatic ring. Correct interpretation of these signals is essential for validating the regioselectivity of upstream synthesis steps (e.g., conjugate addition vs. Friedel-Crafts acylation).

Structural Overview & Synthesis Context

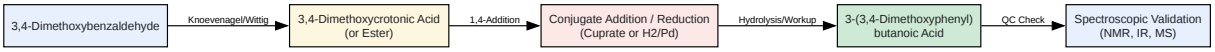
Understanding the synthesis pathway is crucial for anticipating impurities (e.g., regioisomers like the 4-aryl isomer). The most robust synthetic route involves the conjugate addition of a

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methyl group to a cinnamic acid derivative or the reduction of the corresponding crotonic acid precursor.

Synthesis Workflow (Graphviz Diagram)

The following diagram outlines the logical flow from precursor to final characterization, highlighting critical control points.



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Caption: Synthesis pathway highlighting the origin of the chiral center at C3.

Mass Spectrometry (MS) Analysis

Method: Electron Ionization (EI), 70 eV.

The mass spectrum of **3-(3,4-dimethoxyphenyl)butanoic acid** is dominated by fragmentation driven by the stability of the benzylic cation. Unlike linear fatty acids, the aromatic ring directs cleavage.

Key Fragmentation Pathways

- Molecular Ion (

  ): Observed at m/z 224. Typically of moderate intensity due to the stabilizing effect of the aromatic ring.

- Benzylic Cleavage (Base Peak): The bond between C2 and C3 is labile. Cleavage generates the secondary benzylic carbocation $[Ar\text{-}CH(CH_3)]^+$.
  - m/z 165: The dominant peak. Corresponds to the 1-(3,4-dimethoxyphenyl)ethyl cation.

- McLafferty Rearrangement: Less prominent in free acids than esters, but a peak at m/z 164 (loss of acetic acid equivalent) may be observed if the alkyl chain allows

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-hydrogen transfer.

- Methoxy Loss: Peaks at m/z 193 (M - OMe) or m/z 209 (M - Me) are common for dimethoxybenzenes.

m/z (Mass-to-Charge)	Ion Identity	Interpretation
224		Molecular Ion (Parent)
209		Loss of methyl radical from methoxy group
165		Base Peak. Benzylic cleavage (Loss of)
151		Dimethoxybenzyl cation (Rearrangement)
77		Phenyl ring fragment (Low intensity due to substitution)

Infrared Spectroscopy (IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

The IR spectrum serves as a rapid diagnostic tool to confirm the carboxylic acid functionality and the integrity of the aromatic ether linkages.

Diagnostic Bands

- O-H Stretch (Acid): A broad, intense band spanning 2800–3200 cm^{-1}, often overlapping with C-H stretches. This "hump" is characteristic of carboxylic acid dimers.
- C=O Stretch (Carbonyl): A strong, sharp peak at 1705–1720 cm^{-1}. This is the primary indicator of the acid group.
- C-H Stretch (Aromatic & Aliphatic):

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- Aromatic C-H: Weak bands >3000 cm^{-1}.
- Aliphatic C-H (Methyl/Methylene): Sharp bands at 2930–2960 cm^{-1}.

- C-O Stretch (Ether): Strong bands at 1230–1260 cm^{-1} (aryl-alkyl ether asymmetric stretch) and 1020–1030 cm^{-1} (symmetric stretch). These confirm the presence of the methoxy groups.
- Aromatic C=C: Skeletal vibrations at 1515 cm^{-1} and 1590 cm^{-1}.

Nuclear Magnetic Resonance (NMR)

Solvent: Chloroform-d (

) is the standard solvent. Reference: TMS (

0.00 ppm).

H NMR (Proton NMR)

The proton spectrum is characterized by the chiral center at C3, which makes the protons at C2 diastereotopic (magnetically non-equivalent), though they often appear as a complex multiplet or doublet of doublets.

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
10.5 – 12.0	Broad Singlet	1H	-COOH	Carboxylic acid proton (exchangeable).
6.75 – 6.85	Multiplet	3H	Ar-H	Aromatic protons (C2', C5', C6'). Typically an ABX system.
3.86, 3.85	Singlet(s)	6H	$-OCH_3$	Methoxy groups. [1][2] May appear as two distinct peaks or one overlapping signal.
3.20 – 3.35	Sextet/Multiplet	1H	C3-H	Benzylic proton at the chiral center. Coupled to C2-H and Methyl-H.
2.55 – 2.70	Multiplet (dd)	2H	$C2-H_2$	-Methylene protons. Diastereotopic due to C3 chirality.
1.30	Doublet (Hz)	3H	$-CH_3$	Terminal methyl group attached to C3.

C NMR (Carbon NMR)

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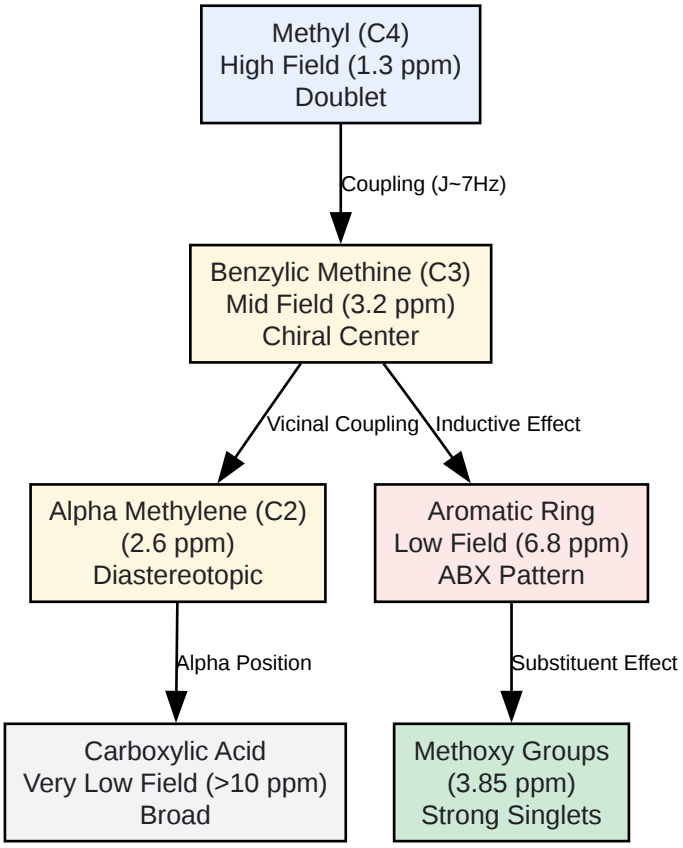
The carbon spectrum confirms the backbone structure. The presence of a chiral center is verified by the shift of the benzylic carbon (C3) and the non-equivalence of the aromatic carbons.

Chemical Shift (, ppm)	Type	Assignment	Notes
178.5	Quaternary	C=O	Carboxylic acid carbonyl.
148.8, 147.6	Quaternary	Ar-C-OMe	Oxygenated aromatic carbons (C3', C4').
138.2	Quaternary	Ar-C-CH	Aromatic carbon attached to the alkyl chain (C1').
119.0	CH	Ar-CH	Aromatic C6'.
111.2, 110.8	CH	Ar-CH	Aromatic C2', C5'.
55.9, 55.8	CH_3	$-OCH_3$	Methoxy carbons.
42.5	CH_2	C2	-Carbon (Methylene).
36.2	CH	C3	-Carbon (Benzylic/Chiral).
21.8	CH_3	$-CH_3$	Terminal methyl group.

NMR Assignment Logic (Graphviz Diagram)

The following diagram illustrates the connectivity logic used to assign the NMR signals, moving from the shielding methyl group to the deshielded carboxylic acid.

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Caption: NMR signal assignment flow based on spin-spin coupling and chemical environment.

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectral data, follow these preparation standards.

NMR Sample Preparation[4]

- Mass: Weigh 5–10 mg of the solid acid into a clean vial.
- Solvent: Add 0.6 mL of

  (99.8% D) containing 0.03% TMS.
- Filtration: If the solution is cloudy (due to salts from synthesis), filter through a small plug of glass wool directly into the NMR tube.

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- Shimming: Ensure the sample height is at least 4 cm in the tube to allow for proper shimming and lock signal stability.

IR Sample Preparation (KBr Pellet)

- Ratio: Mix 1–2 mg of sample with ~100 mg of dry spectroscopic-grade KBr.
- Grinding: Grind the mixture in an agate mortar until a fine, uniform powder is achieved (prevents light scattering).
- Pressing: Press at 10 tons for 1–2 minutes to form a transparent pellet.

References

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Sources

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